An In-depth Technical Guide to 3-Methylcyclobutan-1-amine

Author: BenchChem Technical Support Team. **Date**: May 2026

Compound of Interest

Compound Name:	*3-Methylcyclobutan-1-amine*
CAS No.:	*20826-77-1*
Cat. No.:	*B1359813*

Get Quote

Abstract: **3-Methylcyclobutan-1-amine** is a valuable cycloalkylamine building block in modern medicinal chemistry and organic synthesis. Its strained four-membered ring imparts unique conformational constraints and physicochemical properties that are increasingly exploited in drug design to enhance metabolic stability, modulate potency, and explore novel chemical space. This guide provides a comprehensive overview of its nomenclature, stereochemistry, physicochemical properties, and synthesis. Furthermore, it details robust analytical characterization protocols and discusses its application as a strategic component in the development of therapeutic agents.

Nomenclature and Structural Elucidation

The formal name for the compound, as designated by the International Union of Pure and Applied Chemistry (IUPAC), is **3-Methylcyclobutan-1-amine**. This name is derived following a systematic set of rules for naming substituted cycloalkanes.[1][2]

Nomenclature Breakdown:

- Parent Chain: The core structure is a four-membered ring, making it a "cyclobutane".[3]

© 2026 BenchChem. All rights reserved.

- Principal Functional Group: The amine ($-NH_2$) group is the highest-priority substituent, defining the compound as an "amine".
- Numbering: The carbon atom bonded to the principal functional group (the amine) is assigned position 1 (C1).[4] The ring is then numbered to give the other substituent, the methyl group ($-CH_3$), the lowest possible locant, which is position 3.[1]
- Final Assembly: Combining these elements alphabetically and with correct locants yields "**3-Methylcyclobutan-1-amine**".

The authoritative PubChem database confirms "**3-methylcyclobutan-1-amine**" as the official IUPAC name.[5]

Stereoisomerism

The presence of two stereocenters at C1 and C3 gives rise to two geometric isomers: cis and trans.

- cis-**3-Methylcyclobutan-1-amine**: The methyl group and the amine group are on the same face of the cyclobutane ring.
- trans-**3-Methylcyclobutan-1-amine**: The methyl group and the amine group are on opposite faces of the ring.

These isomers possess distinct physical properties and will exhibit different spatial orientations, which is a critical consideration in drug development where precise ligand-receptor interactions are paramount.

© 2026 BenchChem. All rights reserved.

trans-Isomer

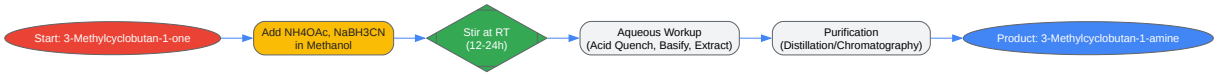
Trans_Img

trans-3-Methylcyclobutan-1-amine

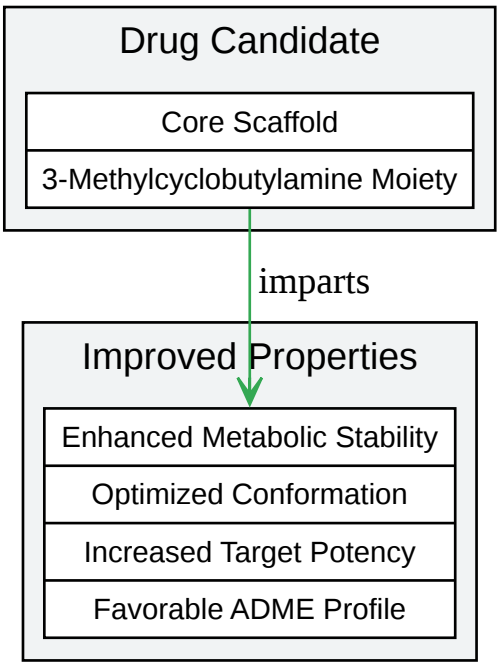
cis-Isomer

Cis_Img

cis-3-Methylcyclobutan-1-amine



© 2026 BenchChem. All rights reserved.



Click to download full resolution via product page

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

Sources

- 1. IUPAC Rules for Nomenclature of substituted Cycloalkanes [almerja.com]
- 2. chem.libretexts.org [chem.libretexts.org]
- 3. IUPAC Nomenclature Rules for Cycloalkanes | QUÃMICA ORGÃNICA [quimicaorganica.net]
- 4. chem.libretexts.org [chem.libretexts.org]
- 5. 3-Methylcyclobutan-1-amine | C5H11N | CID 23547760 - PubChem [pubchem.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [An In-depth Technical Guide to 3-Methylcyclobutan-1-amine]. BenchChem, [2026]. [Online PDF]. Available at:

© 2026 BenchChem. All rights reserved.

[https://www.benchchem.com/product/b1359813/docs#an-in-depth-technical-guide-to-3-methylcyclobutan-1-amine]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

Contact our Ph.D. Support Team for a compatibility check